

Application Notes and Protocols for the Study of Allosteric SHP2 Inhibitors

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Compound of Interest

Compound Name: *Shp2-IN-30*

Cat. No.: *B15623821*

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Note: Specific public-domain data for a compound designated "**Shp2-IN-30**" is limited. Therefore, this document provides a comprehensive overview of the methodological considerations for studying potent, selective, allosteric SHP2 inhibitors. The protocols and data presented are based on well-characterized, representative compounds of this class, such as SHP099 and its analogs, and are broadly applicable for the investigation of novel allosteric SHP2 inhibitors.

Introduction: SHP2 as a Therapeutic Target

Src homology 2 (SH2) domain-containing protein tyrosine phosphatase 2 (SHP2), encoded by the PTPN11 gene, is a non-receptor protein tyrosine phosphatase that plays a crucial role in cell signaling.^{[1][2]} It is a key component of multiple pathways, including the RAS/mitogen-activated protein kinase (MAPK), phosphoinositide-3-kinase (PI3K)/AKT, and JAK/STAT signaling cascades.^{[1][3][4]} Under basal conditions, SHP2 exists in an auto-inhibited conformation where its N-terminal SH2 domain blocks the active site of the phosphatase (PTP) domain.^{[3][4][5]} Upon activation by receptor tyrosine kinases (RTKs), SHP2 is recruited to phosphotyrosine motifs, leading to a conformational change that opens the active site.^{[3][6][7]}

Gain-of-function mutations and aberrant activation of SHP2 are implicated in developmental disorders like Noonan syndrome and various malignancies, including juvenile myelomonocytic leukemia and several solid tumors.[8][9][10] SHP2's role in promoting sustained RAS/MAPK signaling makes it an attractive target for cancer therapy.[2][6] Allosteric inhibitors represent a novel class of therapeutics that stabilize the auto-inhibited conformation of SHP2, preventing its activation and downstream signaling.[3][10][11]

Quantitative Data for Representative Allosteric SHP2 Inhibitors

The following tables summarize key quantitative data for well-studied allosteric SHP2 inhibitors. This data provides a benchmark for evaluating novel compounds like **Shp2-IN-30**.

Table 1: Biochemical Potency of Allosteric SHP2 Inhibitors

Compound	Target	IC50 (nM)	Assay Substrate	Reference
SHP099	SHP2 (WT)	70	DiFMUP	[3]
RMC-4550	SHP2 (WT)	0.58	DiFMUP	[3]
PF-07284892	SHP2 (WT)	21	Not Specified	[12]
TK-147	SHP2 (WT)	250	Not Specified	[13]
TK-642	SHP2 (WT)	2.7	Not Specified	[14]
SHP099	SHP2 (E76K)	>100,000	DiFMUP	[3]

WT: Wild-Type; DiFMUP: 6,8-Difluoro-4-Methylumbelliferyl Phosphate.

Table 2: Cellular Activity of Allosteric SHP2 Inhibitors

Compound	Cell Line	Assay	IC50 (μM)	Reference
TK-642	KYSE-520	Cell Proliferation	5.73	[14]
P9 (Degradar)	KYSE-520	SHP2 Degradation (DC50)	0.035	[10]
Compound 28	NCI-H661	pERK Inhibition	Not Specified	[8]
Compound 29	BaF3	Cell Growth	7.67	[8]

KYSE-520: Esophageal Squamous Cell Carcinoma; BaF3: Pro-B cell line.

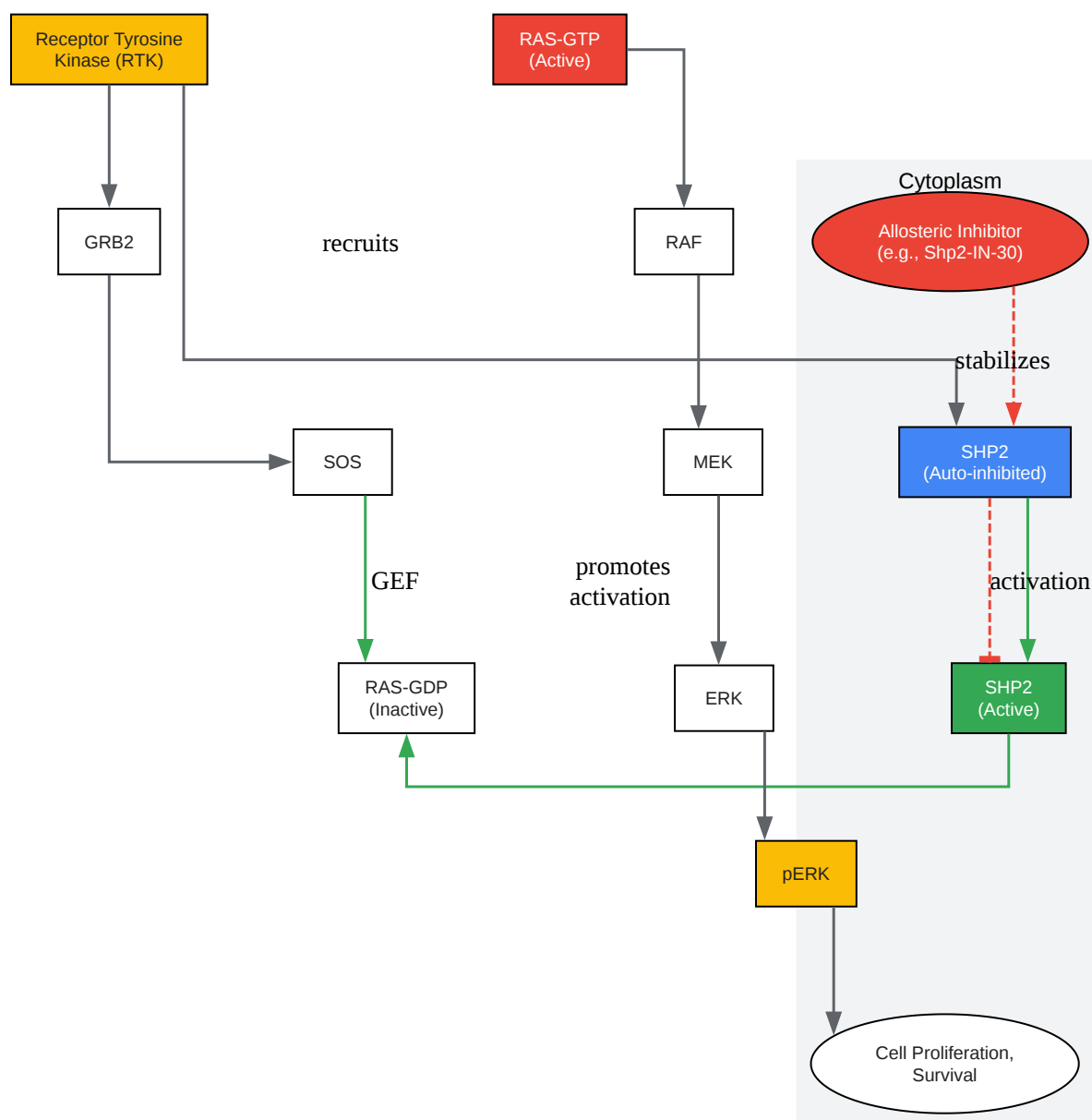
Table 3: Cellular Target Engagement via Thermal Shift Assay (CETSA)

Compound	Target Protein	ΔTm (°C) at 50 μM	Reference
SHP099	SHP2 (WT)	4.8	[3]
SHP099	SHP2 (E76K)	1.2	[3]
TK-642	SHP2 (WT)	8.83	[14]
SHP099	SHP2 (catalytic domain)	No shift	[3]

ΔTm: Change in melting temperature, indicating ligand binding and protein stabilization.

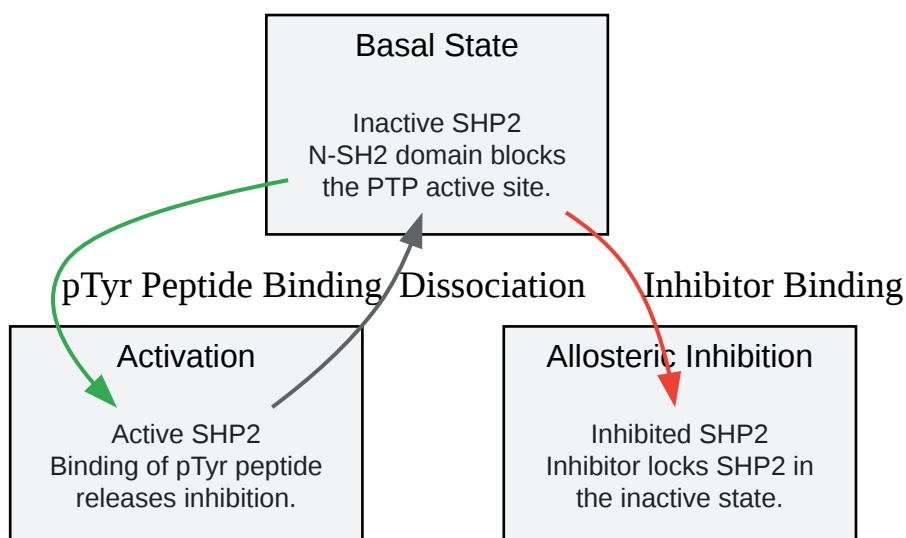
Visualizing SHP2 Signaling and Inhibition

Diagrams are essential for conceptualizing the complex roles of SHP2.



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Caption: SHP2 in the RAS/MAPK signaling pathway.



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Caption: Mechanism of allosteric SHP2 inhibition.

Experimental Protocols

Detailed protocols are critical for reproducible results in the study of SHP2 inhibitors.

Protocol 1: Biochemical SHP2 Phosphatase Activity Assay (Fluorescence-based)

This assay measures the enzymatic activity of SHP2 to determine the inhibitor's potency (IC₅₀).

Materials:

- Recombinant full-length SHP2 protein (wild-type or mutant)
- Assay Buffer: 50 mM HEPES, 100 mM NaCl, 2 mM EDTA, 3 mM DTT, pH 7.4
- Substrate: 6,8-Difluoro-4-Methylumbelliferyl Phosphate (DiFMUP)
- Test Inhibitor (e.g., **Shp2-IN-30**) dissolved in DMSO
- 384-well black, flat-bottom plates

- Fluorescence plate reader (Excitation: 340 nm, Emission: 450 nm)

Procedure:

- **Compound Plating:** Prepare serial dilutions of the test inhibitor in DMSO. Dispense a small volume (e.g., 50 nL) of each dilution into the wells of a 384-well plate. Include DMSO-only wells as a negative control (100% activity) and wells without enzyme as a background control.
- **Enzyme Preparation:** Dilute the recombinant SHP2 protein to the desired final concentration (e.g., 0.5 nM) in cold Assay Buffer.[\[4\]](#)
- **Enzyme Addition & Pre-incubation:** Add 10 μ L of the diluted SHP2 solution to each well containing the test compound. Mix gently and incubate for 5-15 minutes at room temperature to allow the inhibitor to bind to the enzyme.
- **Reaction Initiation:** Prepare the DiFMUP substrate solution in Assay Buffer to a final concentration of 10 μ M.[\[4\]](#) Add 10 μ L of the substrate solution to each well to start the reaction.
- **Signal Detection:** Immediately transfer the plate to a fluorescence plate reader. Monitor the increase in fluorescence intensity over time (e.g., 30 minutes) at room temperature.[\[4\]](#)
- **Data Analysis:**
 - Subtract the background fluorescence from all wells.
 - Calculate the rate of reaction (slope of fluorescence vs. time).
 - Normalize the data to the DMSO control (100% activity).
 - Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Protocol 2: Cellular Thermal Shift Assay (CETSA)

CETSA is a powerful method to confirm direct target engagement of an inhibitor within intact cells.[\[15\]](#)

Materials:

- Cells expressing the target SHP2 protein (e.g., KYSE-520)
- Complete cell culture medium
- Test inhibitor dissolved in DMSO
- Phosphate-Buffered Saline (PBS) with protease inhibitors
- 384-well PCR plates
- Gradient thermocycler
- Lysis buffer and detection reagents (e.g., from a chemiluminescent immunoassay kit)
- Chemiluminescent plate reader

Procedure:

- Cell Culture and Treatment: Culture cells to ~80% confluency. Harvest the cells and resuspend them in culture medium at a concentration of 125 cells/ μ L.[\[16\]](#)
- Compound Incubation: Add 5 μ L of the cell suspension to the wells of a 384-well PCR plate pre-spotted with the test inhibitor at various concentrations. Incubate at 37°C, 5% CO₂ for 1 hour.[\[16\]](#)
- Thermal Challenge: Place the plate in a gradient thermocycler. Apply a temperature gradient (e.g., 38°C to 68°C) for 3 minutes, followed by a 3-minute cooling step at 20°C.[\[16\]](#) This step denatures and precipitates unbound protein.
- Cell Lysis: After the thermal challenge, add lysis buffer and detection reagents according to the manufacturer's protocol. This step lyses the cells and allows for the detection of the remaining soluble (non-denatured) SHP2.
- Signal Detection: Measure the chemiluminescent signal using a microplate reader.[\[15\]](#)
- Data Analysis:

- Plot the signal intensity against temperature for each inhibitor concentration.
- The resulting curves will show a sigmoidal melting profile. Fit the data to determine the melting temperature (T_m) for each condition.
- The change in melting temperature (ΔT_m) in the presence of the inhibitor indicates target stabilization and engagement.

Protocol 3: Western Blotting for pERK Inhibition

This protocol assesses the functional consequence of SHP2 inhibition by measuring the phosphorylation level of a key downstream effector, ERK.

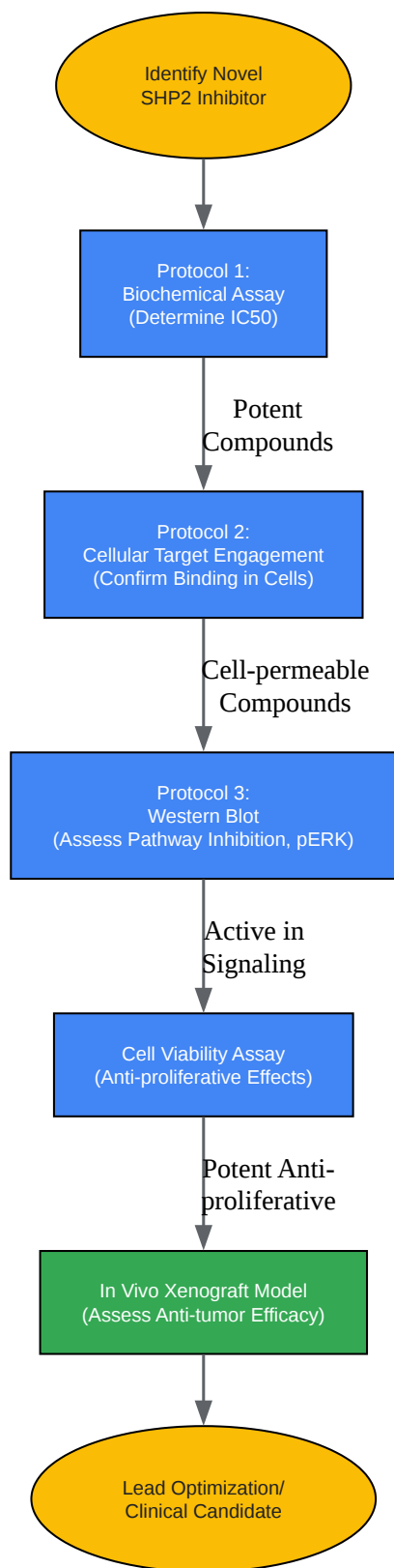
Materials:

- Cancer cell line known to have activated RAS/MAPK signaling (e.g., MIA PaCa-2, KYSE-520)
- Serum-free and complete culture media
- Growth factor (e.g., EGF, HGF) if stimulation is required
- Test inhibitor
- RIPA lysis buffer with protease and phosphatase inhibitors
- Primary antibodies: anti-pERK1/2 (Thr202/Tyr204), anti-total ERK1/2, anti-GAPDH or β -actin (loading control)
- HRP-conjugated secondary antibodies
- ECL chemiluminescence substrate

Procedure:

- **Cell Seeding and Serum Starvation:** Seed cells in 6-well plates and allow them to adhere overnight. The next day, replace the medium with serum-free medium and incubate for 12-24 hours to reduce basal signaling.

- **Inhibitor Treatment:** Pre-treat the serum-starved cells with various concentrations of the SHP2 inhibitor (or DMSO control) for 1-2 hours.
- **Stimulation (if applicable):** Stimulate the cells with a growth factor (e.g., 50 ng/mL EGF) for 10-15 minutes to induce robust ERK phosphorylation.
- **Cell Lysis:** Immediately wash the cells with ice-cold PBS and lyse them with RIPA buffer. Scrape the cells, collect the lysate, and clarify by centrifugation at 4°C.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA or Bradford assay.
- **SDS-PAGE and Western Blotting:**
 - Normalize protein amounts and separate them by SDS-PAGE.
 - Transfer the proteins to a PVDF or nitrocellulose membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
 - Incubate the membrane with primary antibodies (e.g., anti-pERK, 1:1000 dilution) overnight at 4°C.
 - Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash again and apply ECL substrate.
- **Imaging and Analysis:**
 - Capture the chemiluminescent signal using an imaging system.
 - Strip the membrane and re-probe for total ERK and a loading control (e.g., GAPDH) to ensure equal loading.
 - Quantify band intensities using software like ImageJ. Normalize the pERK signal to the total ERK signal.



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Caption: Typical workflow for characterizing a novel SHP2 inhibitor.

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References

- 1. Tyrosine phosphatase PTPN11/SHP2 in solid tumors - bull's eye for targeted therapy? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. What are SHP2 inhibitors and how do they work? [synapse.patsnap.com]
- 3. A cellular target engagement assay for the characterization of SHP2 (PTPN11) phosphatase inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. A multifunctional cross-validation high-throughput screening protocol enabling the discovery of new SHP2 inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Setting sail: maneuvering SHP2 activity and its effects in cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Specific inhibitors of the protein tyrosine phosphatase Shp2 identified by high-throughput docking - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. The Role of the Protein Tyrosine Phosphatase SHP2 in Cardiac Development and Disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. Recent advances in the discovery of protein tyrosine phosphatase SHP2 inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. A tyrosine phosphatase SHP2 gain-of-function mutation enhances malignancy of breast carcinoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Discovery of a SHP2 Degradar with In Vivo Anti-Tumor Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Mitotic regulators and the SHP2-MAPK pathway promote IR endocytosis and feedback regulation of insulin signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. aacrjournals.org [aacrjournals.org]
- 13. matilda.science [matilda.science]
- 14. Discovery of TK-642 as a highly potent, selective, orally bioavailable pyrazolopyrazine-based allosteric SHP2 inhibitor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- 15. Video: Assessing Cellular Target Engagement by SHP2 PTPN11 Phosphatase Inhibitors [jove.com]
- 16. Assessing Cellular Target Engagement by SHP2 (PTPN11) Phosphatase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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